

Cefcapene pivoxil hydrochloride hydrate adverse effects diarrhea rash frequency

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Cefcapene Pivoxil Hydrochloride Hydrate

CAS No.: 147816-24-8

Cat. No.: S523075

Get Quote

Adverse Effect Frequency Comparison

The table below summarizes quantitative data on adverse effects for Cefcapene Pivoxil (CFPN-PI) and comparator drugs from clinical studies.

Drug Name	Study Description	Diarrhea Frequency	Rash Frequency	Other Notable Adverse Effects
Cefcapene Pivoxil (CFPN-PI)	vs. Amoxicillin-Clavulanate (AMC) for Acute Rhinosinusitis [1]	1/25 (4.0%)	Not specifically reported	Most common side effects were gastrointestinal complications [1].
Cefcapene Pivoxil (CFPN-PI)	vs. Cefteram Pivoxil (CFTM-PI) for Chronic Respiratory Infections [2]	Not specifically reported	Not specifically reported	Overall side effects: 6.0% with CFPN-PI [2].
Amoxicillin-Clavulanate (AMC)	vs. Cefcapene Pivoxil (CFPN-PI) for Acute Rhinosinusitis [1]	6/25 (24.0%)	Not specifically reported	-

Drug Name	Study Description	Diarrhea Frequency	Rash Frequency	Other Notable Adverse Effects
Cefteram Pivoxil (CFTM-PI)	vs. Cefcapene Pivoxil (CFPN-PI) for Chronic Respiratory Infections [2]	Not specifically reported	Not specifically reported	Overall side effects: 6.4% with CFTM-PI [2].
Cefditoren Pivoxil	Post-marketing surveillance & clinical trials (class-wide data) [3] [4]	Up to 15%	<1% (including pruritus, rash, urticaria)	Nausea (up to 6%), vaginal moniliasis (up to 6%), abdominal pain (2%), headache (up to 3%) [3] [4].

Experimental Data and Protocols

For reliable comparison, understanding the methodology behind the data is crucial. Here are the experimental protocols from the key studies cited.

Clinical Trial: Cefcapene Pivoxil vs. Amoxicillin-Clavulanate [1]

- **Objective:** To compare the clinical efficacy and safety of CFPN-PI and AMC in patients with Acute Rhinosinusitis (ARS).
- **Design:** A randomized, open-label, double-blinded trial.
- **Participants:** 60 patients aged over 15 years diagnosed with ARS.
- **Intervention:**
 - **CFPN-PI group:** Received 150 mg, three times a day (total 450 mg/day) for 14 days.
 - **AMC group:** Received 625 mg (amoxicillin 500 mg/clavulanate 125 mg), three times a day for 14 days.
- **Assessment:** Patients were evaluated on days 7, 14, and 28 for symptom improvement, endoscopic findings, and monitoring of adverse reactions. Clinical response was categorized as remission, improvement, no change, or aggravation.

Clinical Trial: Cefcapene Pivoxil vs. Cefteram Pivoxil [2]

- **Objective:** To compare the efficacy and safety of CFPN-PI and Ceftoram Pivoxil (CFTM-PI) in patients with chronic respiratory tract infections.
- **Design:** A double-blind study.
- **Participants:** 171 patients.
- **Intervention:**
 - **CFPN-PI group:** Received 450 mg/day.
 - **CFTM-PI group:** Received 600 mg/day.
- **Assessment:** Clinical efficacy, bacterial elimination rate, and safety were compared between the two groups.

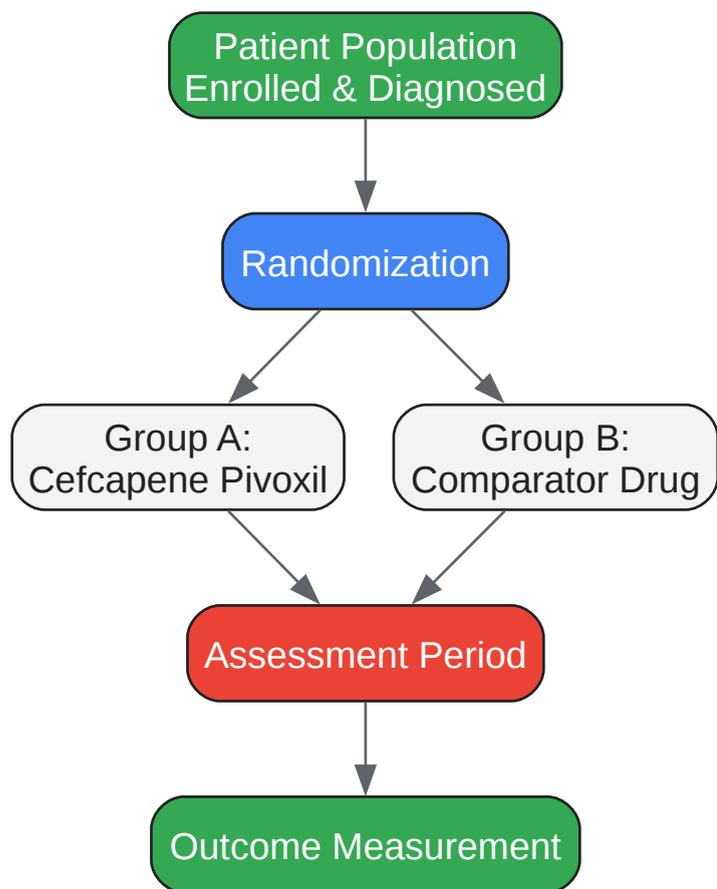
Key Safety Considerations for Pivoxil-Based Antibiotics

When evaluating cefcapene pivoxil and its alternatives, it is important to consider class-specific adverse effects.

- **Carnitine Deficiency:** A known adverse effect of pivoxil-conjugated antibiotics (PVs), including cefcapene pivoxil and cefditoren pivoxil, is the potential to cause carnitine deficiency [5]. This occurs because pivalic acid, released during metabolism, conjugates with carnitine and is excreted, depleting the body's carnitine stores. However, a large-scale retrospective study suggested that the risk of symptomatic carnitine deficiency in children treated with PVs was not significantly higher than in those treated with amoxicillin [5].
- **Gastrointestinal Absorption:** A study on patients with infections who had soft stool or diarrhea found that the absorption of cefcapene pivoxil was not significantly affected, and its efficacy and safety profile remained acceptable in these patients [6].

Visualizing the Clinical Trial Workflow

The following diagram illustrates the general workflow of the comparative clinical trials discussed, which is standard for evaluating drug safety and efficacy.



[Click to download full resolution via product page](#)

Conclusion for Research and Development

Based on the available clinical data:

- **Gastrointestinal Tolerance:** Cefcapene pivoxil demonstrates a potentially lower incidence of diarrhea compared to amoxicillin-clavulanate, a common first-line treatment [1]. Its absorption and efficacy are not compromised in patients with pre-existing soft stool [6].
- **Overall Safety Profile:** The overall incidence of side effects with cefcapene pivoxil is comparable to other cephalosporins in its class, such as ceftoram pivoxil [2].
- **Risk-Balance:** A key consideration is the class-related risk of carnitine depletion with pivoxil-conjugated antibiotics, which must be weighed against its therapeutic benefits and tolerability advantages [5].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. A Randomized, Double-blinded, Open Label Study of the ... [pmc.ncbi.nlm.nih.gov]
2. Comparative clinical study of cefcapene pivoxil and ... [pubmed.ncbi.nlm.nih.gov]
3. Cefditoren pivoxil (oral route) - Side effects & dosage [mayoclinic.org]
4. Cefditoren Side Effects: Common, Severe, Long Term [drugs.com]
5. Research on the Clinical Practical Use of Pivoxil ... [mdpi.com]
6. Study of the absorption of cefcapene pivoxil in patients with ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Cefcapene pivoxil hydrochloride hydrate adverse effects diarrhea rash frequency]. Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523075#cefcapene-pivoxil-hydrochloride-hydrate-adverse-effects-diarrhea-rash-frequency>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com